

Personal protective equipment for handling Glycidyl oleate, (S)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycidyl oleate, (S)-

Cat. No.: B15186654

[Get Quote](#)

Essential Safety and Handling Guide for (S)- Glycidyl Oleate

This guide provides immediate, essential safety and logistical information for handling (S)-Glycidyl oleate in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Physical and Chemical Properties

The following table summarizes the key quantitative data for (S)-Glycidyl oleate.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₈ O ₃	[1][2][3]
Molecular Weight	338.5 g/mol	[1]
CAS Number	5431-33-4	[1][2][4]
Appearance	Liquid	[5]
Density	0.9 ± 0.1 g/cm ³	[4]
Boiling Point	430.3 ± 28.0 °C at 760 mmHg	[4]
Flash Point	163.7 ± 8.9 °C	[4]
Storage Temperature	-20°C (Freezer)	[2][6]

Personal Protective Equipment (PPE)

When handling (S)-Glycidyl oleate, the following personal protective equipment should be used to minimize exposure and ensure personal safety.

Equipment	Specifications
Eye Protection	Chemical safety goggles or a face shield are required to prevent contact with the eyes.[7]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	A standard laboratory coat should be worn. For larger quantities or where splashing is possible, a chemical-resistant apron or coveralls are recommended.[7]
Respiratory	Use in a well-ventilated area. If ventilation is inadequate or for large spills, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[5] In case of fire, use a self-contained breathing apparatus.[8]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably under a chemical fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[5][8]
- Keep containers tightly closed when not in use.[5][9]
- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents, acids, and bases.[5][8][9][10]
- Ground all equipment to prevent static discharge.[9]

Disposal Plan:

- Dispose of waste in accordance with all applicable local, regional, national, and international regulations.[10][11]
- The product is not classified as hazardous waste in some contexts, but local regulations must be consulted.[5]
- Do not dispose of into the environment, drains, or water courses.[7][10]
- Contaminated packaging should be disposed of in the same manner as the product.

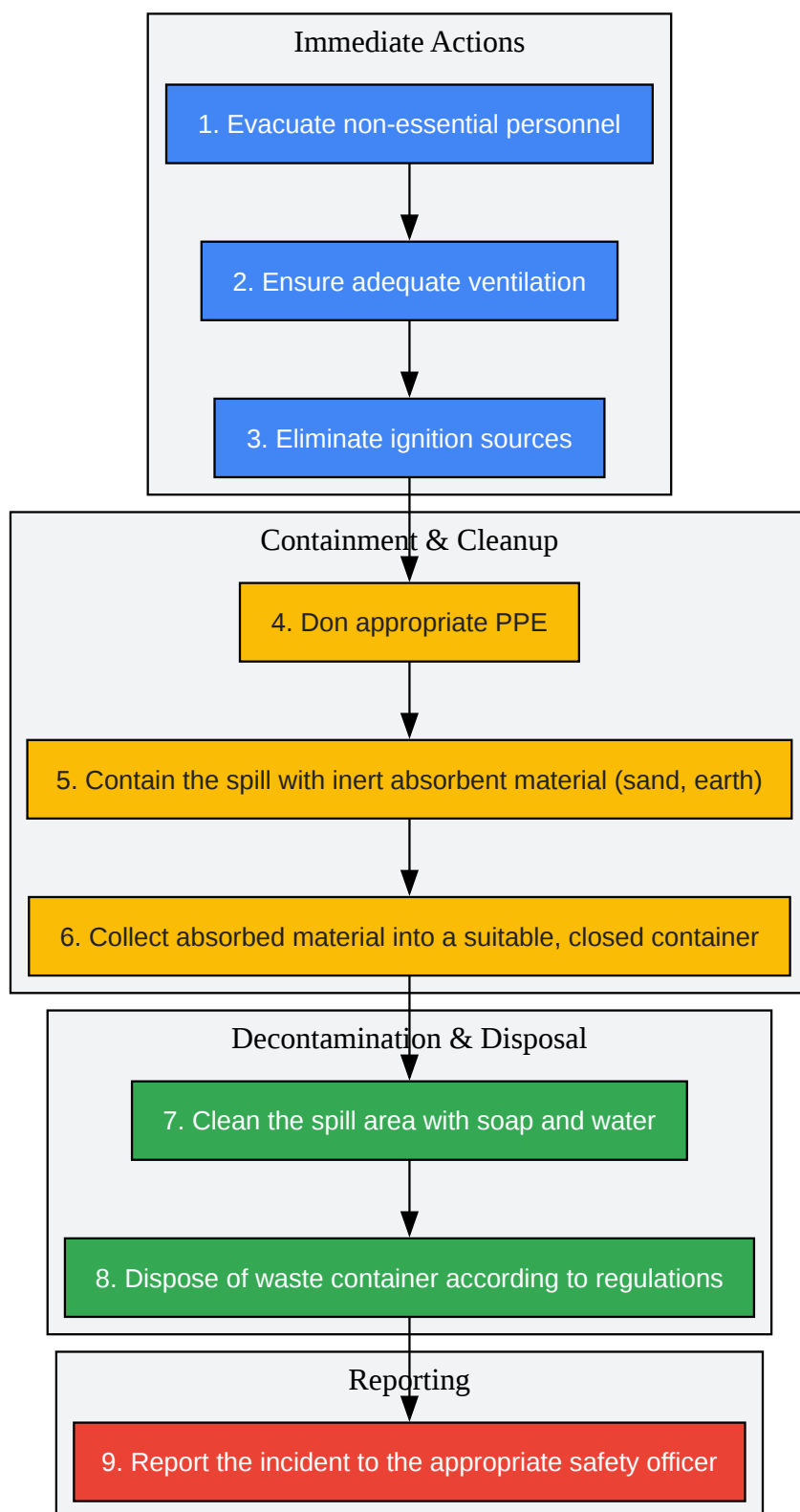
Emergency Procedures

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[7][8]
- In case of skin contact: Wash off immediately with plenty of soap and water. If skin irritation persists, seek medical attention.[7][8]

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[8\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[8\]](#)[\[9\]](#)

Spill Response Protocol: In the event of a spill, follow the step-by-step procedure outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of (S)-Glycidyl oleate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycidyl oleate | C₂₁H₃₈O₃ | CID 5354568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
- 3. scbt.com [scbt.com]
- 4. glycidyl oleate | CAS#:5431-33-4 | Chemsrce [chemsrc.com]
- 5. cosmobioussa.com [cosmobioussa.com]
- 6. Glycidyl Oleate | CAS 5431-33-4 | LGC Standards [lgcstandards.com]
- 7. ekokoza.cz [ekokoza.cz]
- 8. fishersci.com [fishersci.com]
- 9. makingcosmetics.com [makingcosmetics.com]
- 10. shimadzu.eu [shimadzu.eu]
- 11. buyat.ppg.com [buyat.ppg.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Glycidyl oleate, (S)-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15186654#personal-protective-equipment-for-handling-glycidyl-oleate-s]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com